

Application Notes and Protocols for Dosing SR9009 in In Vivo Mouse Studies

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Compound of Interest

Compound Name: SR94

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the proper dosing and administration of SR9009 for in vivo mouse studies. The protocols and data presented are collated from peer-reviewed scientific literature to assist in the design of rigorous and reproducible experiments.

Introduction to SR9009

SR9009 is a synthetic REV-ERB agonist that has garnered significant interest for its potential therapeutic applications in metabolic diseases, cardiovascular conditions, and neurological disorders. It acts as a potent modulator of the core circadian clock machinery by binding to the nuclear receptors REV-ERB α and REV-ERB β , which are key regulators of gene expression involved in metabolism and inflammation. However, it is crucial to note that recent studies have also identified REV-ERB-independent effects of SR9009, suggesting a more complex mechanism of action.^{[1][2][3][4][5]}

General Dosing and Administration Guidelines

The majority of in vivo mouse studies utilize intraperitoneal (i.p.) injection for the administration of SR9009 due to its poor oral bioavailability. The dosage and frequency of administration are highly dependent on the specific research question and the mouse model being used.

Vehicle Preparation

A common vehicle for dissolving SR9009 for i.p. injection is a mixture of DMSO, Cremophor EL (or Tween-80), and PBS or saline. A frequently cited formulation is:

- 5% DMSO / 10% Cremophor EL / 85% PBS[6]
- 15% Cremophor EL in saline
- DMSO, PEG300, Tween-80, and Saline[7]

It is recommended to prepare the working solution fresh on the day of use.[7]

Dosing Protocols for Specific Research Areas

The following tables summarize common dosing regimens for SR9009 in various mouse models.

Table 1: SR9009 Dosing in Cardiac Remodeling Mouse Models

Mouse Model	Strain	Dosage	Administration Route & Frequency	Duration	Key Findings	Reference
Transverse Aortic Constriction (TAC)	C57BL/6J	100 mg/kg/day	i.p., once daily	6 weeks	Ameliorates pressure overload-induced heart remodeling. [6]	[6]
Myocardial Infarction (MI)	C57BL/6J	100 mg/kg/day	i.p., once daily	1 week	Improved survival and cardiac function post-MI. [8]	[8]
Myocardial Ischemia-Reperfusion	C57BL/6J	Not Specified	Not Specified	1 day	Prevents heart failure by targeting the cardiac inflammasome. [9]	[9]
Pressure Overload-Induced Heart Failure	Not Specified	10 mg/kg/day	Not Specified	4-6 weeks	Maintained normal cardiac function.	[10]

Table 2: SR9009 Dosing in Metabolic Disorder Mouse Models

Mouse Model	Strain	Dosage	Administration Route & Frequency	Duration	Key Findings	Reference
Diet-Induced Obesity (DIO)	C57BL/6J	100 mg/kg	i.p., twice daily	12 days	Suppressed weight gain.[11]	[11]
Constant Light-Induced Metabolic Disruption	C57BL/6J	10 mg/kg/day	i.p., once daily	8 weeks	Mitigated weight gain and insulin resistance. [12]	[12]
Nonalcoholic Steatohepatitis (NASH)	C57BL/6J	Not Specified	i.p., once daily (at ZT0 or ZT12)	6 weeks	Alleviated hepatic steatosis, insulin resistance, and inflammation.[13]	[13]
ob/ob NASH Diet-Fed	ob/ob	100 mg/kg	i.p., twice daily	30 days	Reduced hepatic fibrosis and inflammation.[14]	[14]

Table 3: SR9009 Dosing in Neurological Mouse Models

Mouse Model	Strain	Dosage	Administration Route & Frequency	Duration	Key Findings	Reference
Middle Cerebral Artery Occlusion (MCAO)	C57BL/6J	50 mg/kg	i.p., once daily	3 days prior to MCAO	Protected against cerebral ischemic injury.[15]	[15]

Detailed Experimental Protocols

Protocol 1: Transverse Aortic Constriction (TAC) Model for Cardiac Hypertrophy

- Animal Model: Male C57BL/6J mice, 8-10 weeks old.
- Surgical Procedure:
 - Anesthetize the mouse with isoflurane.
 - Perform a thoracotomy to expose the aortic arch.
 - Ligate the transverse aorta between the innominate and left common carotid arteries with a 7-0 silk suture against a 27-gauge needle.
 - Remove the needle to create a constriction of a defined diameter.
 - Close the chest and allow the mouse to recover.
- SR9009 Administration:
 - Prepare SR9009 solution in 5% DMSO/10% Cremophor EL/85% PBS at a concentration of 10 mg/mL.[6]

- Starting one day post-TAC surgery, administer SR9009 at 100 mg/kg via intraperitoneal injection once daily for 6 weeks.[\[6\]](#)
- Administer an equivalent volume of the vehicle to the control group.
- Endpoint Analysis:
 - Monitor cardiac function weekly using echocardiography.
 - At the end of the study, sacrifice the mice and harvest the hearts for histological analysis (e.g., H&E, Masson's trichrome staining) and molecular analysis (e.g., qPCR, Western blot) of hypertrophy and fibrosis markers.

Protocol 2: Diet-Induced Obesity (DIO) Model

- Animal Model: Male C57BL/6J mice, 6 weeks old.
- Dietary Intervention:
 - Feed mice a high-fat diet (HFD; e.g., 60% kcal from fat) for 10-12 weeks to induce obesity.
 - A control group should be fed a standard chow diet.
- SR9009 Administration:
 - Prepare SR9009 solution in an appropriate vehicle.
 - Administer SR9009 at 100 mg/kg via intraperitoneal injection twice daily for 12 days.[\[11\]](#)
 - Administer an equivalent volume of the vehicle to the control HFD group.
- Endpoint Analysis:
 - Monitor body weight and food intake daily.
 - At the end of the treatment period, perform glucose and insulin tolerance tests.
 - Collect blood for analysis of plasma lipids, glucose, and insulin.

- Harvest tissues (liver, adipose tissue, skeletal muscle) for histological and molecular analyses.

Protocol 3: Middle Cerebral Artery Occlusion (MCAO) Model for Ischemic Stroke

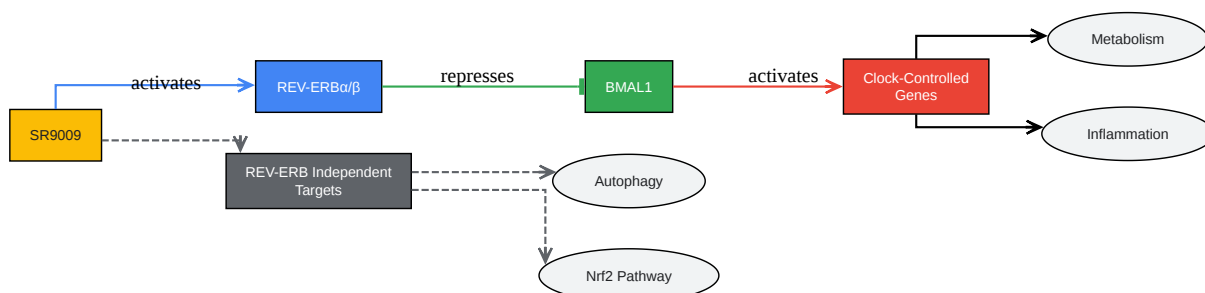
- Animal Model: Male C57BL/6J mice, 8-10 weeks old.
- Surgical Procedure (Intraluminal Suture Method):
 - Anesthetize the mouse and make a midline neck incision.
 - Expose the common carotid artery (CCA), external carotid artery (ECA), and internal carotid artery (ICA).
 - Ligate the distal ECA.
 - Insert a silicon-coated 6-0 nylon monofilament through the ECA stump and advance it into the ICA to occlude the origin of the middle cerebral artery (MCA).[\[16\]](#)[\[17\]](#)[\[18\]](#)
 - After 60-90 minutes of occlusion, withdraw the filament to allow for reperfusion (for transient MCAO).
- SR9009 Administration:
 - Prepare SR9009 solution in an appropriate vehicle.
 - Administer SR9009 at 50 mg/kg via intraperitoneal injection once daily for 3 consecutive days prior to MCAO surgery.[\[15\]](#)
 - Administer an equivalent volume of the vehicle to the control group.
- Endpoint Analysis:
 - Assess neurological deficits at 24 hours post-MCAO using a standardized scoring system.
 - Measure infarct volume at 24 or 48 hours post-MCAO using TTC staining of brain slices.

- Perform histological and molecular analyses on the ischemic brain tissue to evaluate inflammation, apoptosis, and other relevant markers.

Signaling Pathways and Experimental Workflows

SR9009 Mechanism of Action

SR9009 primarily acts as an agonist for the nuclear receptors REV-ERB α and REV-ERB β . By binding to these receptors, SR9009 enhances their repressive activity on target gene transcription. A key target of REV-ERB is the Bmal1 gene, a critical activator component of the core circadian clock. By repressing Bmal1, SR9009 can modulate the expression of numerous clock-controlled genes involved in metabolism and inflammation. However, recent evidence has demonstrated that SR9009 can also exert effects independently of REV-ERB, impacting pathways such as autophagy and the Nrf2 antioxidant response.^{[1][15][19][20]}

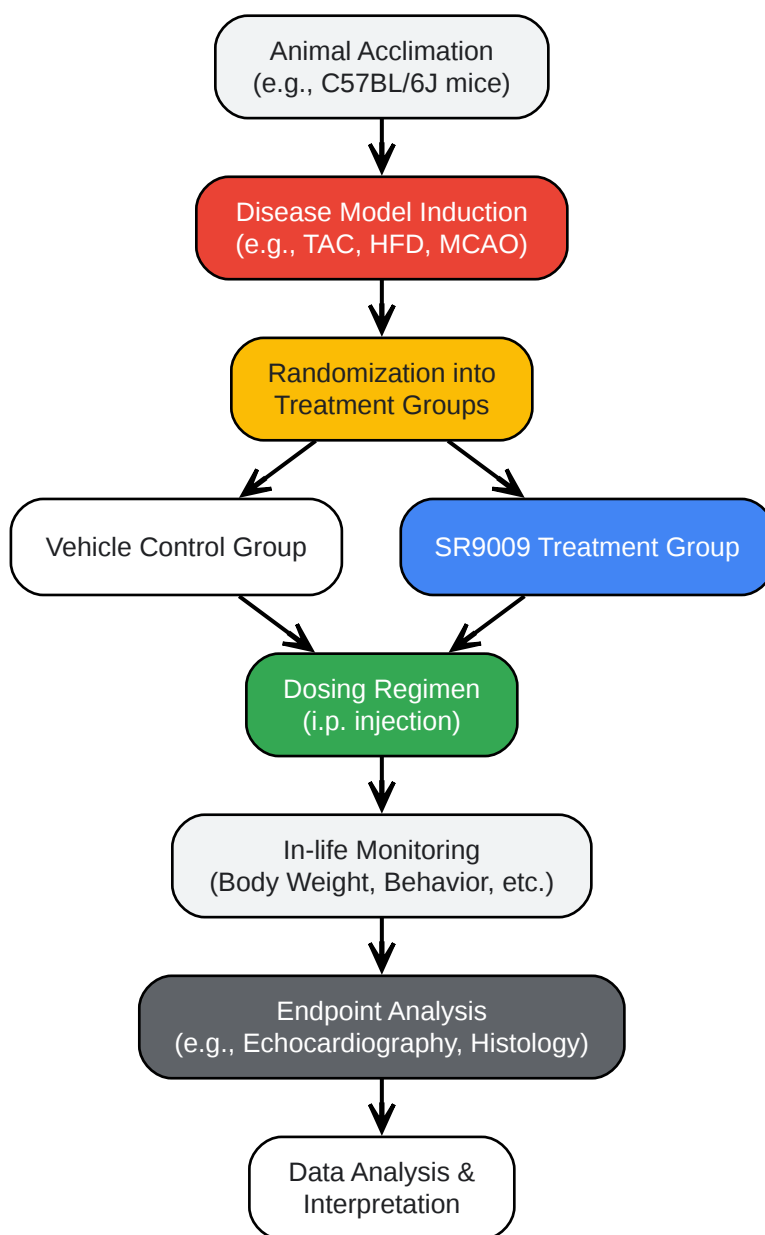


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Caption: SR9009 Signaling Pathways.

Experimental Workflow for In Vivo Mouse Studies

The following diagram outlines a general workflow for conducting in vivo mouse studies with SR9009.



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Caption: General Experimental Workflow.

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